

Application of Trichloroethylene in Metal Degreasing for Research

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Compound of Interest

Compound Name: Trichloroethylene

Cat. No.: B050587

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Trichloroethylene (TCE) is a volatile, colorless liquid historically favored for its efficacy as a solvent in metal degreasing operations.[1][2] Its high solvency power against a wide range of organic materials, including oils, greases, waxes, and tars, coupled with its non-flammable nature, made it a staple in industries such as aerospace, automotive, and electronics.[3][4] In a research setting, the preparation of meticulously clean metal surfaces is a critical prerequisite for a vast array of experiments, including corrosion studies, surface functionalization, medical implant development, and high-vacuum applications. **Trichloroethylene** has been a solvent of choice for achieving the requisite level of cleanliness for such sensitive applications.

However, the use of TCE is now heavily regulated and largely phased out in many regions due to its significant health and environmental risks.[5] It is classified as a human carcinogen by the International Agency for Research on Cancer (IARC), the U.S. Environmental Protection Agency (EPA), and the National Toxicology Program (NTP).[5] Chronic exposure is linked to an increased risk of kidney cancer, with evidence also suggesting associations with non-Hodgkin lymphoma and liver cancer.[5] Acute exposure can lead to central nervous system depression, with symptoms including headache, dizziness, and confusion.[6]

Given these health concerns, the use of **trichloroethylene** in a research laboratory demands stringent safety protocols and a thorough understanding of its properties and hazards. These

application notes provide researchers with detailed protocols for the use of TCE in metal degreasing, quantitative data on its properties and exposure limits, and an overview of the toxicological pathways associated with its use.

Data Presentation

Physical and Chemical Properties of Trichloroethylene

Property	Value	Reference
Chemical Formula	C ₂ HCl ₃	[3]
Molar Mass	131.39 g/mol	[3]
Appearance	Colorless liquid	[3]
Odor	Sweet, chloroform-like	[3]
Boiling Point	87.2 °C (189.0 °F)	[3]
Specific Gravity (25/25°C)	1.450 to 1.460	[7]
Vapor Pressure (20°C)	57.8 mm Hg	[3]
Kauri-Butanol (KB) Value	~130	[3]
Flash Point	None	[3]

Occupational Exposure Limits for Trichloroethylene

Organization	TWA (8-hour)	STEL (15-minute)	Ceiling Limit	Reference
OSHA (PEL)	100 ppm	-	200 ppm (5 min max in 2 hr)	[6]
NIOSH (REL)	25 ppm	-	2 ppm (anesthetic use)	[6]
ACGIH (TLV)	10 ppm	25 ppm	-	

Experimental Protocols

Protocol 1: Laboratory-Scale Cold Degreasing of Metal Coupons

This protocol is designed for cleaning small metal specimens (coupons) for research applications such as corrosion testing or surface analysis.

Materials:

- **Trichloroethylene** (reagent grade)
- Metal coupons (e.g., steel, aluminum, titanium)
- Glass beakers
- Tweezers
- Ultrasonic bath
- Drying oven
- Fume hood
- Appropriate Personal Protective Equipment (PPE): chemical-resistant gloves (Viton® or equivalent), chemical splash goggles, face shield, and a lab coat. A respirator with organic vapor cartridges may be required based on the risk assessment.

Procedure:

- **Preparation:** All procedures must be performed within a certified chemical fume hood. Ensure all necessary safety equipment is readily accessible.
- **Initial Cleaning:** Using tweezers, handle the metal coupons to avoid further contamination. If the coupons have gross contaminants, pre-clean them by wiping with a lint-free cloth.
- **Solvent Immersion:** Place the metal coupons in a glass beaker. Add a sufficient volume of **trichloroethylene** to completely submerge the coupons.

- **Ultrasonication:** Place the beaker in an ultrasonic bath. Sonicate for 5-15 minutes. The ultrasonic agitation enhances the solvent's ability to penetrate small crevices and dislodge contaminants.
- **Rinsing:** Remove the coupons from the initial solvent bath with clean tweezers and transfer them to a second beaker containing fresh, clean **trichloroethylene**. Swirl gently or sonicate for an additional 2-5 minutes to rinse away any residual dissolved contaminants.
- **Drying:** Remove the coupons from the rinse bath and allow the excess solvent to drain off. Place the coupons in a drying oven set to a temperature appropriate for the metal type (e.g., 50-100°C) for 15-30 minutes, or until completely dry. Ensure the oven is in a well-ventilated area or connected to an exhaust system.
- **Storage:** Once dry, store the cleaned coupons in a desiccator or a sealed, clean container to prevent re-contamination.

Protocol 2: Laboratory-Scale Vapor Degreasing of Small Components

Vapor degreasing is a highly effective method for achieving a high level of cleanliness. This protocol is adapted for a laboratory-scale setup.

Materials:

- Laboratory-scale vapor degreasing unit
- **Trichloroethylene** (vapor degreasing grade)
- Small metal components
- Wire basket or hooks for suspending components
- Fume hood or dedicated ventilated enclosure
- Appropriate PPE as listed in Protocol 1.

Procedure:

- **Setup:** Place the vapor degreasing unit in a designated, well-ventilated area, preferably within a fume hood. Fill the solvent sump with **trichloroethylene** to the manufacturer's recommended level. Turn on the heating element and the cooling coils.
- **Vapor Generation:** Allow the TCE to heat to its boiling point (87.2°C), creating a vapor zone in the upper part of the degreaser.^[3] The cooling coils will create a condensation layer, preventing the vapor from escaping.
- **Component Placement:** Place the metal components in a wire basket or suspend them from hooks. Ensure the components are arranged to allow for complete vapor contact and drainage.
- **Degreasing Cycle:** Slowly lower the components into the vapor zone. The hot TCE vapor will condense on the cooler metal surfaces, dissolving oils and greases. This condensate, carrying the contaminants, will then drip back into the boiling sump.
- **Rinse and Dry:** Continue this process until the components reach the temperature of the vapor, at which point condensation will cease. Slowly withdraw the components from the vapor zone, allowing them to dry completely before removal from the unit.
- **Shutdown:** Turn off the heating element and allow the unit to cool down completely before covering.

Protocol 3: Verification of Surface Cleanliness by Solvent Extraction and GC-MS Analysis

This protocol outlines a method to quantify residual organic contaminants on a cleaned metal surface.

Materials:

- Cleaned metal specimen
- High-purity solvent for extraction (e.g., hexane or dichloromethane)
- Glass vial with a PTFE-lined cap

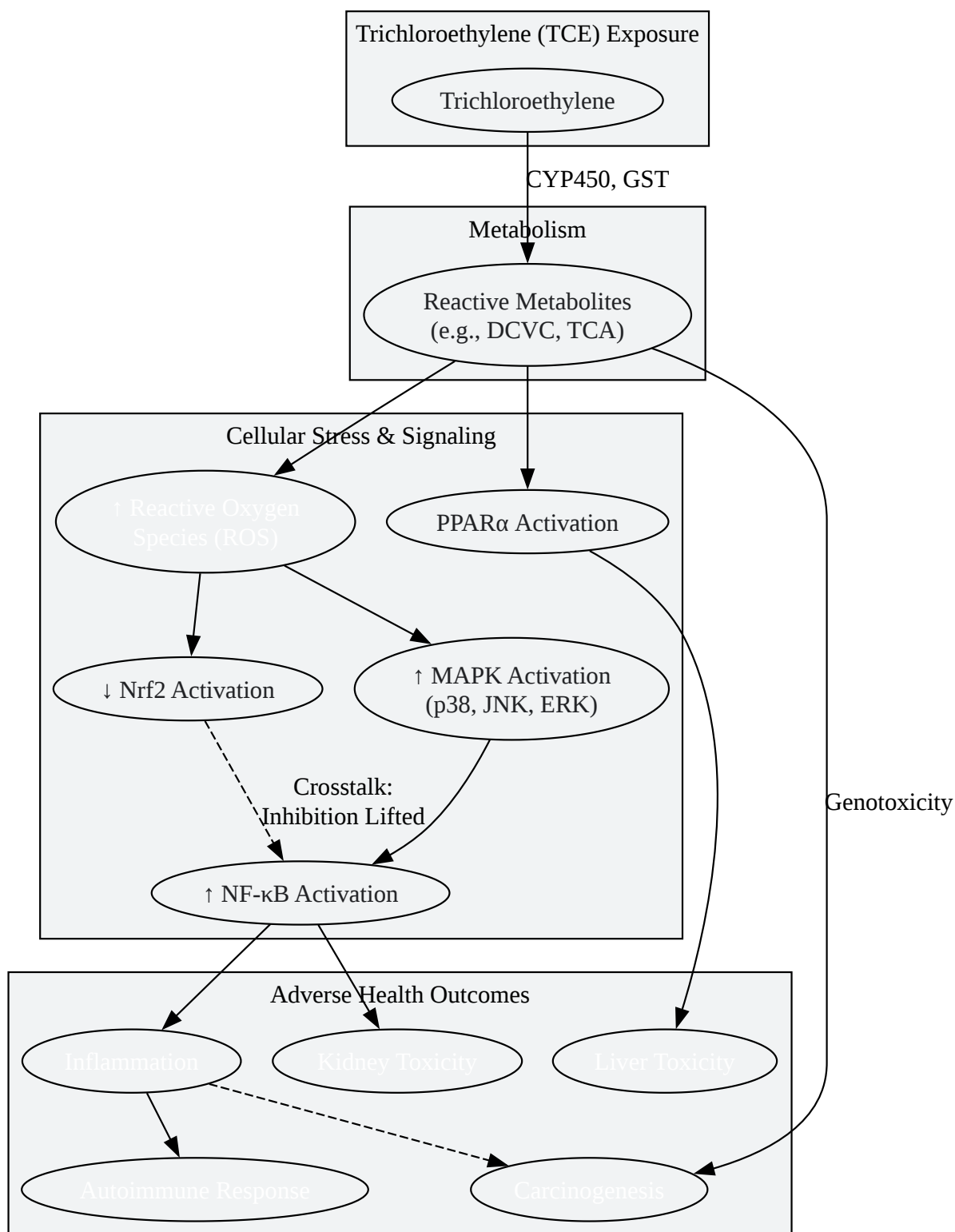
- Micropipette
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Internal standard solution

Procedure:

- **Solvent Wash:** Place the cleaned and dried metal specimen in a clean glass vial. Using a micropipette, rinse the surface of the specimen with a known, small volume of high-purity extraction solvent. Ensure the entire surface is washed.
- **Extraction:** Cap the vial and gently agitate or vortex for 1-2 minutes to ensure any residual contaminants are dissolved in the solvent.
- **Sample Preparation:** Transfer the solvent extract to a clean GC vial. Add a known concentration of an appropriate internal standard.
- **GC-MS Analysis:** Inject a small volume of the prepared sample into the GC-MS system. The gas chromatograph will separate the different components of the extract, and the mass spectrometer will identify and quantify them.
- **Quantification:** Compare the peak areas of any identified contaminants to the peak area of the internal standard to determine their concentration. The results can be expressed as mass of contaminant per unit surface area of the metal specimen.

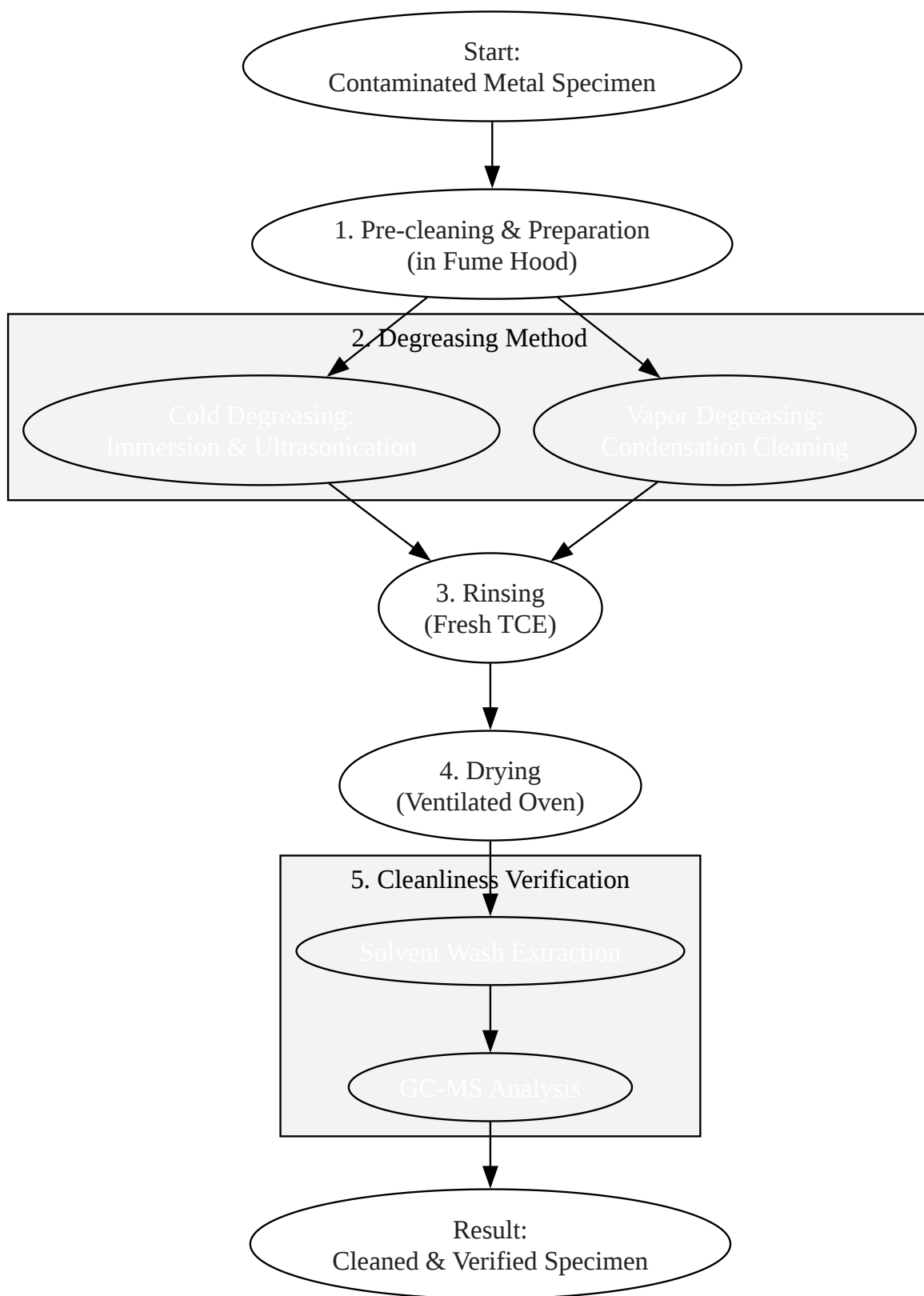
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Signaling Pathways and Experimental Workflows



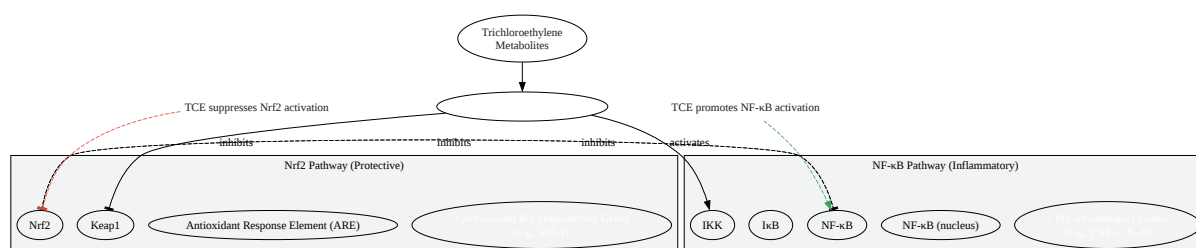
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Caption: Overview of toxicological pathways activated by **trichloroethylene** exposure.



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Caption: Laboratory workflow for metal degreasing with **trichloroethylene**.



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Caption: Crosstalk between Nrf2 and NF-κB signaling in TCE-induced toxicity.

Conclusion

Trichloroethylene remains a highly effective solvent for metal degreasing in research applications where pristine surfaces are paramount. However, its significant health risks necessitate a cautious and well-informed approach. Researchers must adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure. The protocols provided in these notes offer a framework for the safe and effective use of TCE in a laboratory setting. Furthermore, an understanding of the toxicological pathways associated with TCE exposure underscores the importance of these safety measures. As regulations on TCE become increasingly stringent, researchers are encouraged to explore safer alternatives whenever feasible.

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